Proper Disposal and Safe Handling of SA 47

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Compound of Interest

Compound Name:	*SA 47*
Cat. No.:	*B1680469*

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For researchers, scientists, and drug development professionals utilizing **SA 47**, a selective inhibitor of fatty acid amide hydrolase (FAAH), adherence to strict safety and disposal protocols is paramount to ensure a safe laboratory environment and prevent environmental contamination. This guide provides essential, immediate safety and logistical information for the proper management of **SA 47**.

Chemical and Physical Properties

SA 47, with the chemical name N-[2-[1-(6-Methyl-2-pyridinyl)-4-piperidinyl]ethyl]carbamic acid 2-(methylamino)-2-oxoethyl ester, is a research chemical with a molecular weight of 334.41 g/mol .[1] Understanding its properties is the first step in safe handling.

Property	Value
Chemical Formula	C17H26N4O3
Purity	≥99% (HPLC)
Appearance	No data available
Solubility	No data available
Storage	Store at -20°C (powder) or -80°C (in solvent)[1]

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Health and Safety Hazards

According to the Safety Data Sheet (SDS), **SA 47** presents the following hazards:

- Harmful if swallowed (Acute toxicity, Oral - Category 4).[1]
- Very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity - Category 1; Chronic aquatic toxicity - Category 1).[1]

Personal Protective Equipment (PPE) and Handling

To minimize exposure and ensure personal safety when handling **SA 47**, the following personal protective equipment should be used:

- Eye Protection: Safety goggles with side-shields are required.[1]
- Hand Protection: Wear protective gloves.[1]
- Skin and Body Protection: Impervious clothing should be worn.[1]
- Respiratory Protection: A suitable respirator should be used.[1]

Safe handling practices include avoiding inhalation, and contact with eyes and skin.[1] It is crucial to prevent the formation of dust and aerosols and to use the substance only in areas with appropriate exhaust ventilation.[1] Do not eat, drink, or smoke when using this product.[1]

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Personal Precautions: Use full personal protective equipment and avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.[1]
- Environmental Precautions: Prevent further leakage or spillage and keep the product away from drains or water courses.[1]
- Containment and Cleaning: Absorb solutions with a finely-powdered liquid-binding material. Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated

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material according to approved waste disposal procedures.[1]

Disposal Procedures

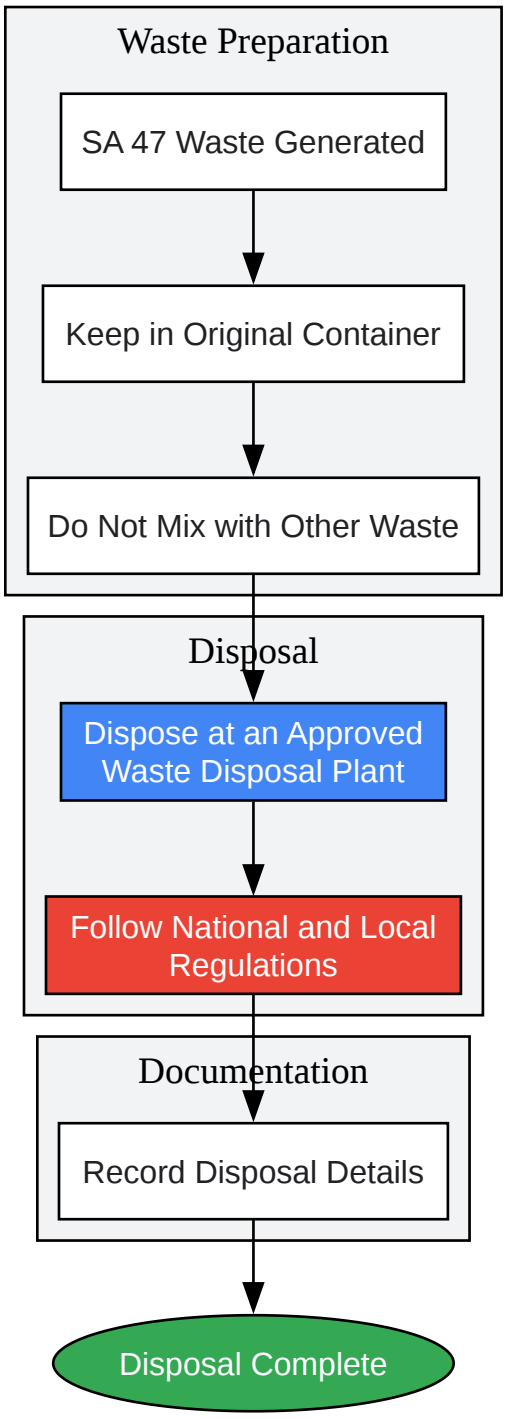
Proper disposal of **SA 47** is critical to prevent environmental harm. All waste material must be disposed of in accordance with national and local regulations.

Key Disposal Guidelines:

- Do not mix with other waste. Leave chemicals in their original containers.
- Uncleaned containers should be handled in the same manner as the product itself.
- Dispose of contents and container to an approved waste disposal plant.[1]

The following diagram outlines the logical workflow for the proper disposal of **SA 47**.

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Caption: Logical workflow for the proper disposal of **SA 47** waste.

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References

- 1. SA 47|792236-07-8|MSDS [dcchemicals.com]
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